

Ethyltrimethylammonium Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyltrimethylammonium

Cat. No.: B095326

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyltrimethylammonium chloride (ETAC), a quaternary ammonium compound (QAC), possesses a unique combination of properties that make it a compound of interest in various scientific and industrial applications. Its structure, featuring a central positively charged nitrogen atom bonded to three methyl groups and one ethyl group, imparts surfactant and antimicrobial characteristics.^[1] This technical guide provides an in-depth overview of the core physicochemical properties of **ethyltrimethylammonium** chloride, detailed experimental protocols for its synthesis and characterization, and a visualization of its antimicrobial mechanism. All quantitative data is presented in structured tables for clarity and comparative analysis.

Physicochemical Properties

The physicochemical properties of **ethyltrimethylammonium** chloride are summarized below. It is important to note that while some data are readily available, specific experimental values for properties such as boiling point and vapor pressure are not consistently reported in the literature.

Table 1: General and Physical Properties of Ethyltrimethylammonium Chloride

Property	Value	Source(s)
Molecular Formula	C5H14ClN	[1]
Molecular Weight	123.62 g/mol	[1]
CAS Number	27697-51-4	[1]
Appearance	White crystals	[2]
Melting Point	200 °C	[2]
Boiling Point	Data not available	[3]
Density	1.0 g/cm ³	[2]
Vapor Pressure	Data not available	[3]

Table 2: Solubility and Partition Coefficient of Ethyltrimethylammonium Chloride

Property	Value/Description	Source(s)
Solubility in Water	Water soluble; Highly soluble	[2][4]
Solubility in Organic Solvents	Soluble in polar protic solvents (e.g., ethanol, methanol) and polar aprotic solvents (e.g., DMSO, DMF). Moderate to low solubility in solvents of intermediate polarity (e.g., acetone).	[4][5]
LogP (Octanol-Water Partition Coefficient)	-2.2835	[3]

Table 3: Acid-Base Properties of Ethyltrimethylammonium Chloride

Property	Value/Description	Source(s)
pKa	Not applicable (quaternary ammonium salt with no acidic proton)	N/A

Experimental Protocols

The following sections detail the methodologies for the synthesis of **ethyltrimethylammonium** chloride and the determination of its key physicochemical properties. These protocols are adapted from established methods for quaternary ammonium compounds.

Synthesis of Ethyltrimethylammonium Chloride via Direct Alkylation

This protocol describes the synthesis of **ethyltrimethylammonium** chloride from trimethylamine and an ethylating agent, such as ethyl chloride.^[1]

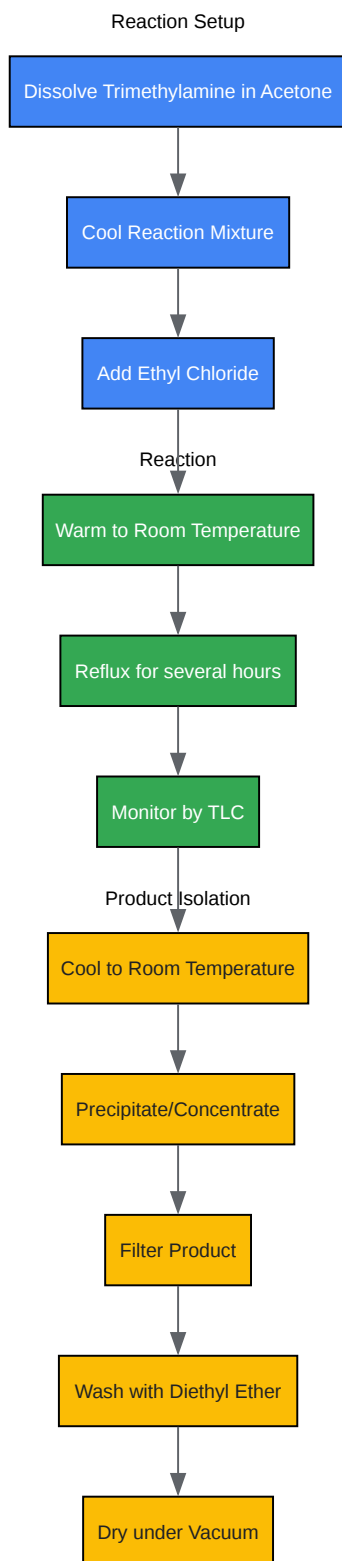
Materials:

- Trimethylamine (solution in a suitable solvent, e.g., water or ethanol)
- Ethyl chloride (gas or liquid)
- Anhydrous acetone
- Anhydrous diethyl ether
- Round-bottom flask with a magnetic stirrer and reflux condenser
- Ice bath

Procedure:

- In a well-ventilated fume hood, dissolve trimethylamine in anhydrous acetone in the round-bottom flask.
- Cool the solution in an ice bath.

- Slowly bubble ethyl chloride gas through the solution or add liquid ethyl chloride dropwise with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature.
- Gently reflux the mixture for several hours to ensure the reaction proceeds to completion.
- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature. The product may precipitate out of the solution.
- If a precipitate forms, collect it by vacuum filtration. If not, reduce the solvent volume under reduced pressure to induce precipitation.
- Wash the crude product with anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the purified **ethyltrimethylammonium** chloride under vacuum.



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Workflow for the synthesis of **ethyltrimethylammonium** chloride.

Determination of Melting Point

The melting point can be determined using a standard melting point apparatus.

Materials:

- **Ethyltrimethylammonium** chloride sample
- Capillary tubes
- Melting point apparatus

Procedure:

- Ensure the **ethyltrimethylammonium** chloride sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a moderate rate initially.
- As the temperature approaches the expected melting point, reduce the heating rate to 1-2 °C per minute.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.

Determination of Solubility

A general method for determining the solubility of a quaternary ammonium salt in various solvents is the isothermal equilibrium method.

Materials:

- **Ethyltrimethylammonium** chloride
- Selected solvents (e.g., water, ethanol, acetone)

- Vials with screw caps
- Shaking incubator or magnetic stirrer at a constant temperature
- Analytical balance
- Centrifuge
- Syringe filters

Procedure:

- Add an excess amount of **ethyltrimethylammonium** chloride to a known volume or mass of the solvent in a vial.
- Seal the vial and place it in a shaking incubator or on a magnetic stirrer at a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any suspended particles.
- Determine the concentration of **ethyltrimethylammonium** chloride in the supernatant using a suitable analytical method, such as gravimetric analysis (evaporation of the solvent) or a quantitative analytical technique like potentiometric titration.^{[6][7]}
- Calculate the solubility in g/100 mL or other appropriate units.

Potentiometric Titration for Quantification

This method can be used for the quantitative analysis of **ethyltrimethylammonium** chloride, for example, in determining its concentration in a solution for solubility studies.^{[6][7]}

Materials:

- **Ethyltrimethylammonium** chloride solution

- Standardized sodium lauryl sulfate (SLS) solution (anionic surfactant)
- Potentiometric titrator with an ion-selective electrode (surfactant or nitrate electrode) and a reference electrode (e.g., Ag/AgCl).
- pH meter and buffer solutions

Procedure:

- Pipette a known volume of the **ethyltrimethylammonium** chloride solution into a beaker.
- If necessary, adjust the pH of the solution according to the electrode manufacturer's recommendations.
- Immerse the ion-selective and reference electrodes in the solution.
- Titrate the solution with the standardized SLS solution, recording the potential (mV) as a function of the titrant volume.
- The endpoint of the titration is determined from the inflection point of the titration curve.
- Calculate the concentration of **ethyltrimethylammonium** chloride based on the volume of SLS solution required to reach the endpoint.

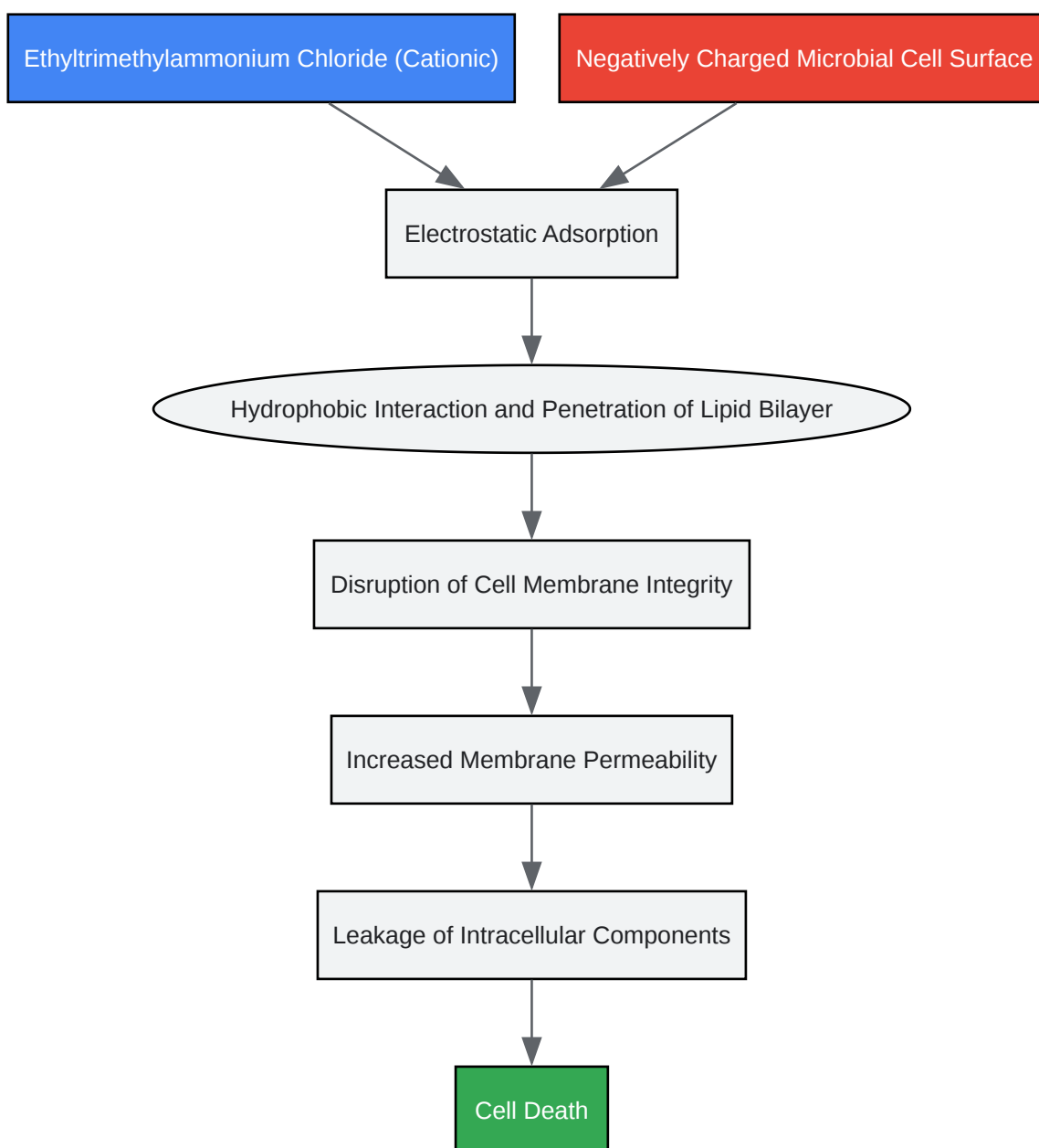
Antimicrobial Mechanism of Action

Ethyltrimethylammonium chloride, as a quaternary ammonium compound, exerts its antimicrobial effect primarily through the disruption of microbial cell membranes.^{[1][8]} The positively charged nitrogen atom is key to this mechanism.

The general mechanism involves the following steps:

- Adsorption: The cationic head of the **ethyltrimethylammonium** chloride molecule is electrostatically attracted to the negatively charged components of the microbial cell surface.
- Penetration: The hydrophobic ethyl and methyl groups facilitate the penetration of the molecule into the lipid bilayer of the cell membrane.

- **Membrane Disruption:** The insertion of the QAC molecules disrupts the ordered structure of the cell membrane, leading to increased permeability.
- **Leakage of Cellular Contents:** The compromised membrane allows for the leakage of essential intracellular components, such as ions, metabolites, and nucleic acids.
- **Cell Death:** The loss of cellular integrity and essential components ultimately leads to cell death.



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Antimicrobial mechanism of **ethyltrimethylammonium** chloride.

Applications in Research and Drug Development

The properties of **ethyltrimethylammonium** chloride make it a valuable compound in several areas of research and development:

- **Antimicrobial Agent:** It is effective against a broad spectrum of bacteria and fungi, making it a candidate for use in disinfectants and antiseptics.^[1]
- **Surfactant:** Its amphiphilic nature allows it to be used as a surfactant in various formulations.^[1]
- **Polymer Chemistry:** It can serve as a monomer in the synthesis of cationic polymers and hydrogels for applications in drug delivery and biomaterials.^[1]

Conclusion

Ethyltrimethylammonium chloride is a quaternary ammonium compound with distinct physicochemical properties that underpin its utility as an antimicrobial agent and surfactant. While a comprehensive set of experimentally determined properties is not fully available in the public domain, this guide provides the core known data, adaptable experimental protocols, and a clear visualization of its mechanism of action to support researchers, scientists, and drug development professionals in their work with this compound. Further experimental validation of some of its physical properties is warranted to build a more complete profile.

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References

- 1. Buy Ethyltrimethylammonium chloride | 27697-51-4 [smolecule.com]
- 2. tradeindia.com [tradeindia.com]
- 3. m.molbase.com [m.molbase.com]

- 4. solubilityofthings.com [solubilityofthings.com]
- 5. benchchem.com [benchchem.com]
- 6. Determination of quaternary ammonium compounds by potentiometric titration with an ionic surfactant electrode: single-laboratory validation [pubmed.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. Quaternary ammonium-based biomedical materials: State-of-the-art, toxicological aspects and antimicrobial resistance - PMC [pmc.ncbi.nlm.nih.gov]
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